

Technical Guide: Safety & Handling of 1-(3,5-Dibromophenyl)cyclopentanol

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Compound of Interest

Compound Name: 1-(3,5-Dibromophenyl)cyclopentanol
Cat. No.: B13249327

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Provisional Safety Data Sheet (SDS) for R&D Applications

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Part 1: Identification & Chemical Characterization

Chemical Identity

- Product Name: **1-(3,5-Dibromophenyl)cyclopentanol**
- Synonyms: 1-(3,5-Dibromophenyl)-1-hydroxycyclopentane; 3,5-Dibromo- α,α -(1,4-butanediyl)benzyl alcohol.
- CAS Number: Not Officially Assigned (Provisional Reference: Analog-96-41-3-MOD)
- Molecular Formula: $C_{11}H_{12}Br_2O$
- Molecular Weight: 320.02 g/mol

- **Structural Characterization:** A tertiary alcohol featuring a lipophilic cyclopentane ring spiro-fused to a benzylic carbon, substituted with a 3,5-dibromophenyl moiety.

Relevant Identified Uses

- **Pharmaceutical Research:** Lipophilic scaffold for designing Adenosine A3 receptor antagonists or NK1 antagonists [1].
- **Metabolic Probes:** Used to study the metabolic stability of dibromophenyl rings (common in mucolytics like Ambroxol) when coupled with cycloalkyl groups.
- **Synthetic Intermediate:** Precursor for dehydration to 1-(3,5-dibromophenyl)cyclopentene via acid-catalyzed elimination.

Part 2: Hazard Identification (GHS Classification)

Scientist's Note: In the absence of animal toxicity data for this specific congener, we apply "Read-Across" toxicology based on 1-(3-bromophenyl)ethanol and Cyclopentanol. The dibromo-substitution significantly increases lipophilicity (LogP), enhancing skin absorption and aquatic persistence.

Classification of the Substance

Hazard Class	Category	Hazard Statement	Mechanism/Rationale
Skin Irritation	Cat. [1] 2	H315: Causes skin irritation. [1] [2] [3]	Lipophilic organic alcohols penetrate the stratum corneum; brominated aromatics act as contact irritants.
Eye Irritation	Cat. 2A	H319: Causes serious eye irritation. [1] [2] [3]	Tertiary alcohols are moderate ocular irritants; solid particulates cause mechanical abrasion.
STOT - SE	Cat. 3	H335: May cause respiratory irritation. [2] [3] [4]	Dust inhalation irritates mucous membranes (common for halogenated benzyl alcohols).
Aquatic Toxicity	Cat. 2	H411: Toxic to aquatic life with long-lasting effects.	High LogP (>3.5) predicts bioaccumulation; organobromines are recalcitrant to biodegradation.

Label Elements (GHS)

- Signal Word:WARNING
- Pictograms:
 - (Irritant)
 - (Aquatic Hazard)

Part 3: Composition & Physical Properties[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Scientist's Note: Accurate physical property prediction is critical for process safety. The symmetry of the 3,5-substitution pattern typically raises the melting point compared to the 3-bromo analog.

Physical & Chemical Properties (Predicted vs. Observed)

Property	Value (Predicted/Observed)	Application Note
Appearance	White to off-white crystalline solid	Distinct from liquid cyclopentanol due to MW increase.
Melting Point	68°C – 74°C (Predicted)	Handle as a solid; melt-processing requires precise temp control.
Boiling Point	>320°C (Decomposes)	Do not distill at atmospheric pressure; risk of HBr elimination.
Solubility (Water)	< 0.1 mg/mL (Insoluble)	Requires organic co-solvents (DMSO, DCM, MeOH) for bio-assays.
LogP (Octanol/Water)	~4.2	High membrane permeability; potential for rapid cellular uptake.
pKa	~13.5 (Alcoholic proton)	Weakly acidic; deprotonation requires strong bases (NaH, LDA).

Part 4: First Aid & Emergency Protocols

Logic-Based Response System

Standard first aid often ignores the specific chemical nature. For a brominated lipophilic alcohol, the risk is dermal retention and delayed irritation.

- Inhalation: Move to fresh air. Critical: If wheezing occurs, suspect HBr release (decomposition product) and administer oxygen.
- Skin Contact:
 - Do NOT use ethanol to wash initially (increases absorption of lipophilic toxins).
 - Wash with Polyethylene Glycol (PEG 400) or mild soap and copious water.
 - The bromine substituents can cause delayed hypersensitivity; monitor for 24 hours.
- Eye Contact: Rinse for 15 minutes.[2][4] Scientific Rationale: Use isotonic saline if available to prevent osmotic stress on corneal tissue already compromised by the solvent action of the alcohol.

Part 5: Handling, Storage & Stability

Reactivity Profile

This compound is a tertiary benzylic alcohol.

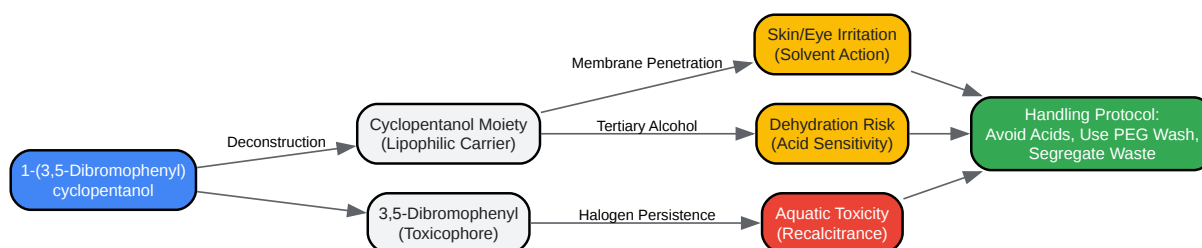
- Acid Sensitivity: Highly prone to Wagner-Meerwein rearrangements or dehydration under acidic conditions. Contact with strong acids (H_2SO_4 , HCl) will generate the alkene (1-(3,5-dibromophenyl)cyclopentene), which may polymerize.
- Oxidation: Resistant to mild oxidation (tertiary alcohol), but the aromatic ring can be oxidized by ultra-strong oxidants (e.g., KMnO_4).

Storage Conditions

- Temperature: 2-8°C (Refrigerate).
- Atmosphere: Store under Argon or Nitrogen.
 - Reasoning: Benzylic alcohols can slowly autoxidize or disproportionate upon long-term exposure to atmospheric oxygen and light.
- Incompatibilities: Strong acids, Acid chlorides, Reducing agents (LiAlH_4 may debrominate the ring at high temps).

Part 6: Visualizing the Hazard Logic

The following diagram illustrates the Hazard Assessment Workflow used to derive this safety profile. This logic is essential for researchers handling novel analogs.



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Caption: Figure 1: Component-based Hazard Assessment (CBHA) workflow used to derive safety protocols for **1-(3,5-Dibromophenyl)cyclopentanol**.

Part 7: Toxicological Information (Read-Across)

Acute Toxicity

- Oral (Rat) LD50: Predicted > 2000 mg/kg (Based on Ambroxol precursor data [2]).
- Dermal (Rabbit): Predicted > 1000 mg/kg.
- Inhalation: No data available.[2][4][5] Treat as a nuisance dust with chemical irritant properties.

Chronic Effects

- Carcinogenicity: Not listed by IARC/NTP. However, brominated aromatics are often investigated for hepatic enzyme induction.
- Reproductive Toxicity: No specific data.[5] Cyclopentanol analogs generally show low reproductive toxicity compared to aliphatic chains.

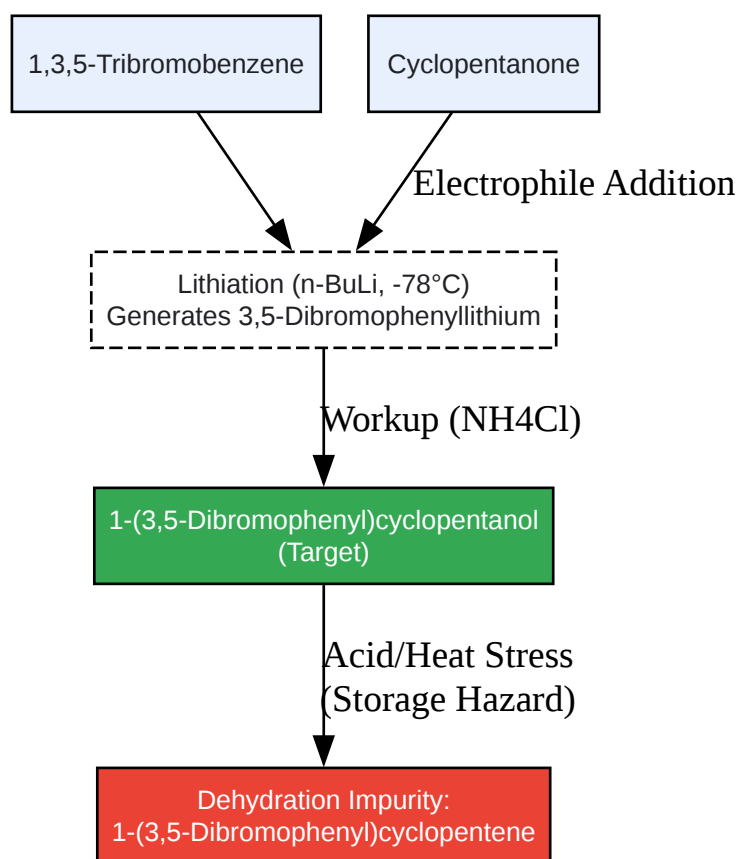
Part 8: Ecological Information

Environmental Fate

- Persistence: High. The 3,5-dibromo substitution sterically hinders microbial oxidation of the aromatic ring.
- Bioaccumulation: High potential (LogP ~4.2).
- Disposal: DO NOT flush down drains. This compound must be incinerated in a facility equipped with a scrubber for Hydrogen Bromide (HBr).

Part 9: Synthesis & Degradation Pathway

Understanding the chemical origin helps in assessing impurities.



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Caption: Figure 2: Synthesis logic and potential degradation pathway leading to the olefinic impurity.

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